Application Notes and Protocols for CP-640186 Hydrochloride In Vivo Studies

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Compound of Interest

Compound Name:	*CP-640186 hydrochloride*
Cat. No.:	*B1669549*

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Introduction

CP-640186 hydrochloride is a potent, cell-permeable, and isozyme-nonselective inhibitor of Acetyl-CoA Carboxylase (ACC).[1][2][3] ACC is a critical enzyme in fatty acid metabolism, existing in two isoforms: ACC1, which is primarily cytosolic and involved in fatty acid synthesis, and ACC2, which is located on the outer mitochondrial membrane and regulates fatty acid oxidation.[4] By inhibiting both isoforms, CP-640186 effectively reduces the levels of malonyl-CoA, leading to a decrease in fatty acid synthesis and an increase in fatty acid oxidation.[5] These characteristics make CP-640186 a valuable tool for in vivo research in metabolic diseases such as obesity, type 2 diabetes, and non-alcoholic fatty liver disease.[4][6]

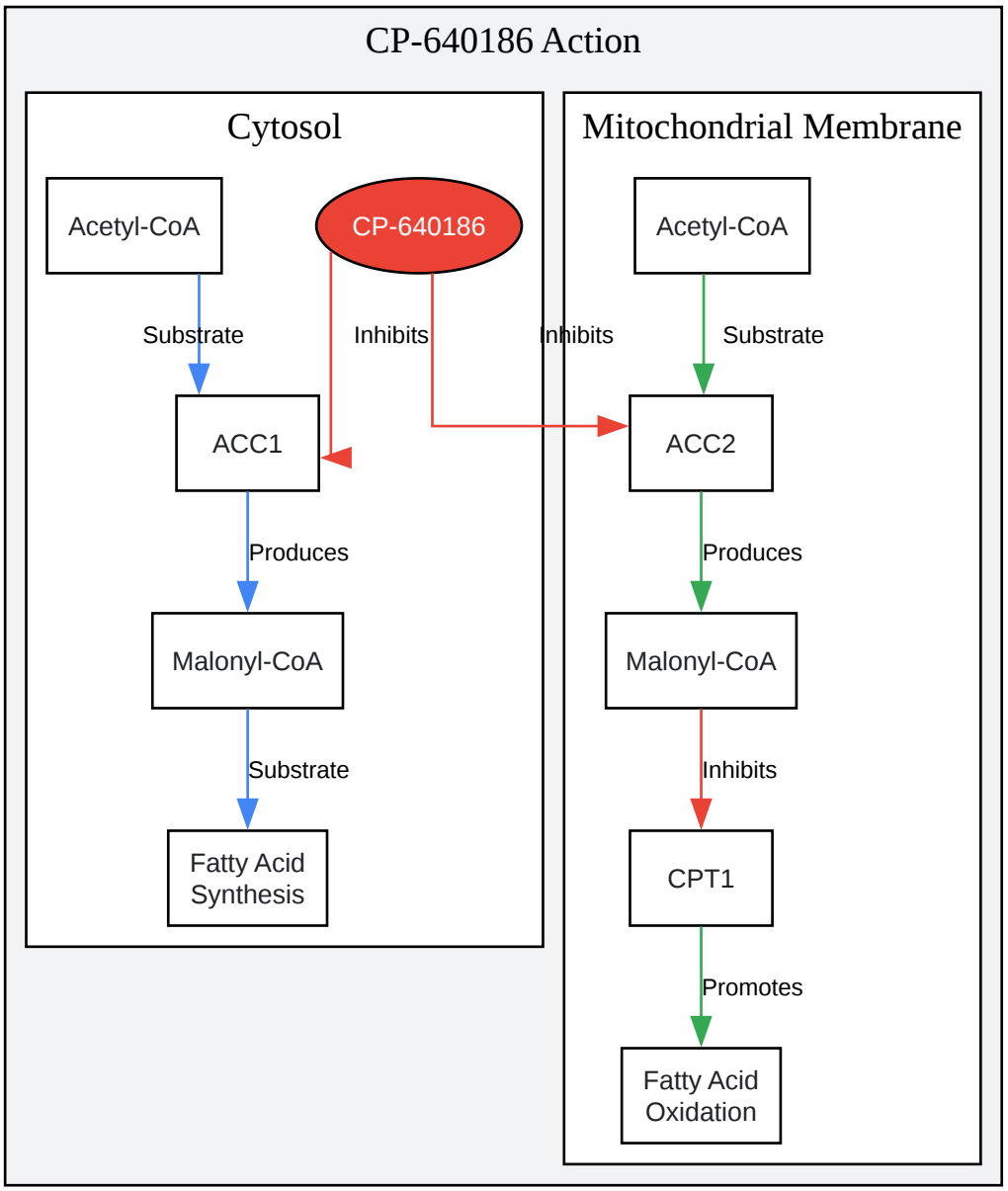
Mechanism of Action

CP-640186 allosterically and reversibly inhibits both ACC1 and ACC2.[7] The inhibition is uncompetitive with respect to ATP and non-competitive concerning bicarbonate, acetyl-CoA, and citrate.[2] This dual inhibition decreases the production of malonyl-CoA. Lowered cytosolic

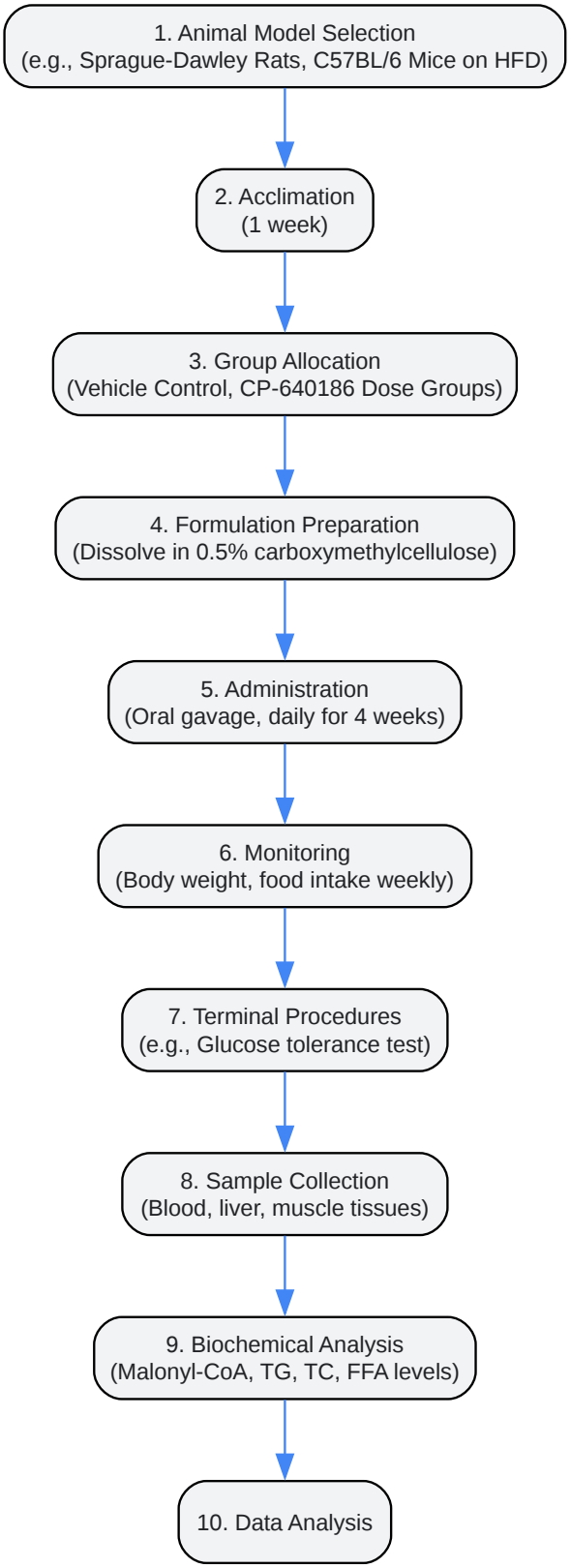
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malonyl-CoA levels reduce the substrate for de novo lipogenesis, while the reduction of mitochondrial-associated malonyl-CoA relieves the inhibition of carnitine palmitoyltransferase 1 (CPT1), leading to increased fatty acid oxidation.

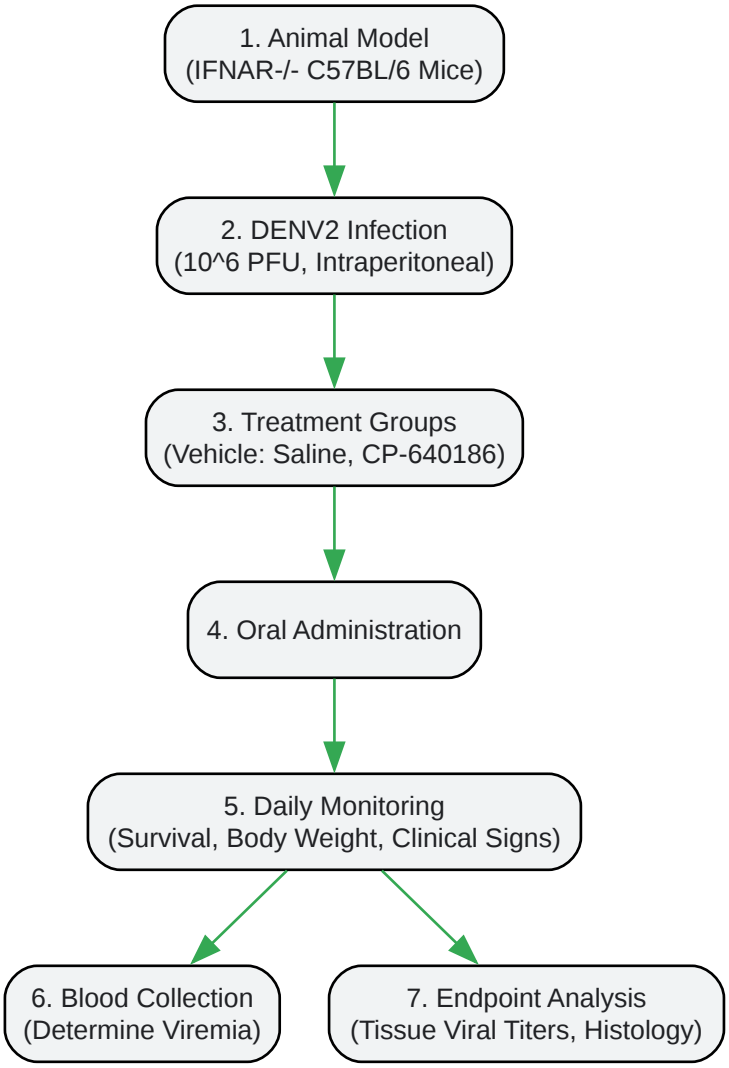
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